

Application Notes: Preparation of Gallamine Triethiodide Stock Solutions

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Compound of Interest

Compound Name: GALLAMINE TRIETHIODIDE

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Introduction

Gallamine triethiodide is a synthetic, non-depolarizing neuromuscular blocking agent used extensively in laboratory research.^{[1][2]} It functions as an allosteric antagonist of muscarinic acetylcholine receptors (mAChRs), exhibiting a specific potency order ($M2 > M1 = M4 > M3 = M5$). Its mechanism of action involves competitively blocking the binding of acetylcholine to its receptors at the neuromuscular junction, thereby inhibiting muscle contraction.^{[1][2]} Given its application in sensitive physiological and pharmacological studies, the accurate and consistent preparation of **gallamine triethiodide** stock solutions is paramount for obtaining reliable and reproducible experimental results.

These application notes provide detailed protocols for the preparation, storage, and handling of **gallamine triethiodide** solutions for use by researchers, scientists, and drug development professionals.

Data Presentation

The quantitative data regarding the physicochemical properties, solubility, and storage of **gallamine triethiodide** are summarized in the tables below.

Table 1: Physicochemical Properties of **Gallamine Triethiodide**

Property	Value	Reference
CAS Number	65-29-2	[1][3]
Molecular Formula	C ₃₀ H ₆₀ I ₃ N ₃ O ₃	[1][4]
Molecular Weight	891.53 g/mol	[1][3]
Appearance	White to almost white or yellow amorphous powder/solid.[1][4][5]	[1][4][5]
Purity	≥98% (TLC)	
Key Characteristics	Hygroscopic (absorbs moisture from the air).[4]	[4]

Table 2: Solubility of **Gallamine Triethiodide**

Solvent	Solubility	Notes	Reference
Water (H ₂ O)	≥30 mg/mL (33.65 mM) to 100 mg/mL (112.17 mM)	Sonication is recommended to aid dissolution.[3]	[1][3]
Dimethyl Sulfoxide (DMSO)	~93 mg/mL (104.32 mM)	Sonication is recommended to aid dissolution.	[3]
Phosphate-Buffered Saline (PBS)	50 mg/mL (56.08 mM)	Requires ultrasonic treatment for a clear solution.	
Ethanol	Sparingly soluble to soluble	One source indicates < 1 mg/mL, while others state it is soluble.[3][5]	[3][5]

Table 3: Recommended Storage and Stability of **Gallamine Triethiodide**

Form	Storage Temperature	Duration	Conditions	Reference
Solid Powder	2-8°C or 4°C	-	Keep in a tightly closed container, protected from light and moisture. [1] [4]	[1] [4]
Solid Powder	-20°C	Up to 3 years	Desiccate.	[3] [6]
Stock Solution in Solvent	-80°C	6 months to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Store sealed, away from light.	[1] [3]
Stock Solution in Solvent	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Store sealed, away from light.	[1]

Experimental Protocols

Protocol 1: Preparation of an Aqueous Stock Solution (e.g., 10 mM)

This protocol describes the preparation of a 10 mM stock solution in sterile water, a common solvent for in vitro applications.

Materials and Equipment:

- **Gallamine triethiodide** powder (CAS: 65-29-2)
- Sterile, nuclease-free water
- Analytical balance
- Spatula

- Weighing paper or boat
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Ultrasonic bath (recommended)
- Sterile syringe filters (0.22 µm pore size)
- Sterile microcentrifuge tubes or cryovials for aliquots
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

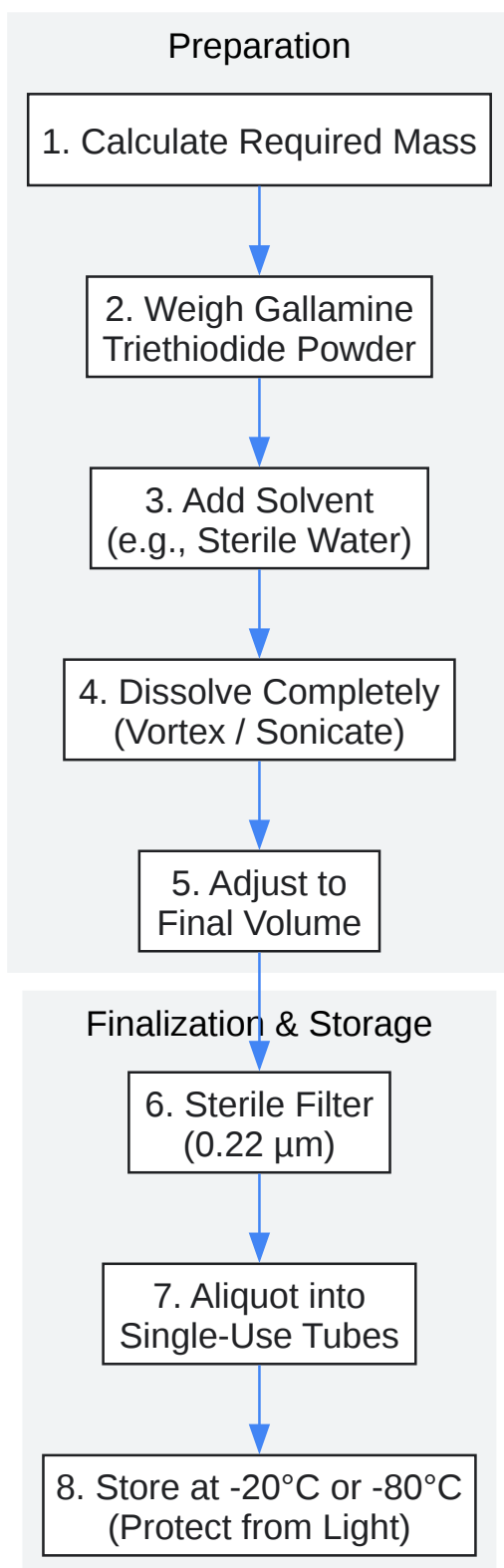
Procedure:

- Calculations: Determine the mass of **gallamine triethiodide** required.
 - Molecular Weight (MW) = 891.53 g/mol
 - To prepare 10 mL of a 10 mM solution:
 - $\text{Mass (g)} = \text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{MW (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ L} \times 0.010 \text{ mol/L} \times 891.53 \text{ g/mol} = 0.08915 \text{ g}$
 - Mass = 89.15 mg
- Weighing: In a chemical fume hood, carefully weigh out 89.15 mg of **gallamine triethiodide** powder using an analytical balance.
- Dissolution:
 - Transfer the weighed powder to a sterile 15 mL conical tube.
 - Add approximately 8 mL of sterile water to the tube.
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes.

- For complete dissolution, place the tube in an ultrasonic bath for 5-10 minutes until the solution is clear.^[3]
- Final Volume Adjustment:
 - Once the solid is fully dissolved, add sterile water to bring the final volume to exactly 10 mL.
 - Invert the tube gently several times to ensure a homogenous solution.
- Sterilization:
 - Draw the solution into a sterile syringe.
 - Attach a 0.22 µm sterile syringe filter to the tip.
 - Filter the solution into a new sterile conical tube. This step is crucial for cell-based assays to prevent contamination.^[1]
- Aliquoting and Storage:
 - Dispense the sterilized stock solution into single-use aliquots (e.g., 100 µL or 500 µL) in sterile, light-protected microcentrifuge tubes or cryovials.
 - Clearly label each aliquot with the compound name, concentration, date, and your initials.
 - Store the aliquots at -80°C for long-term stability (up to 6 months) or -20°C for short-term use (up to 1 month).^[1] Avoid repeated freeze-thaw cycles.

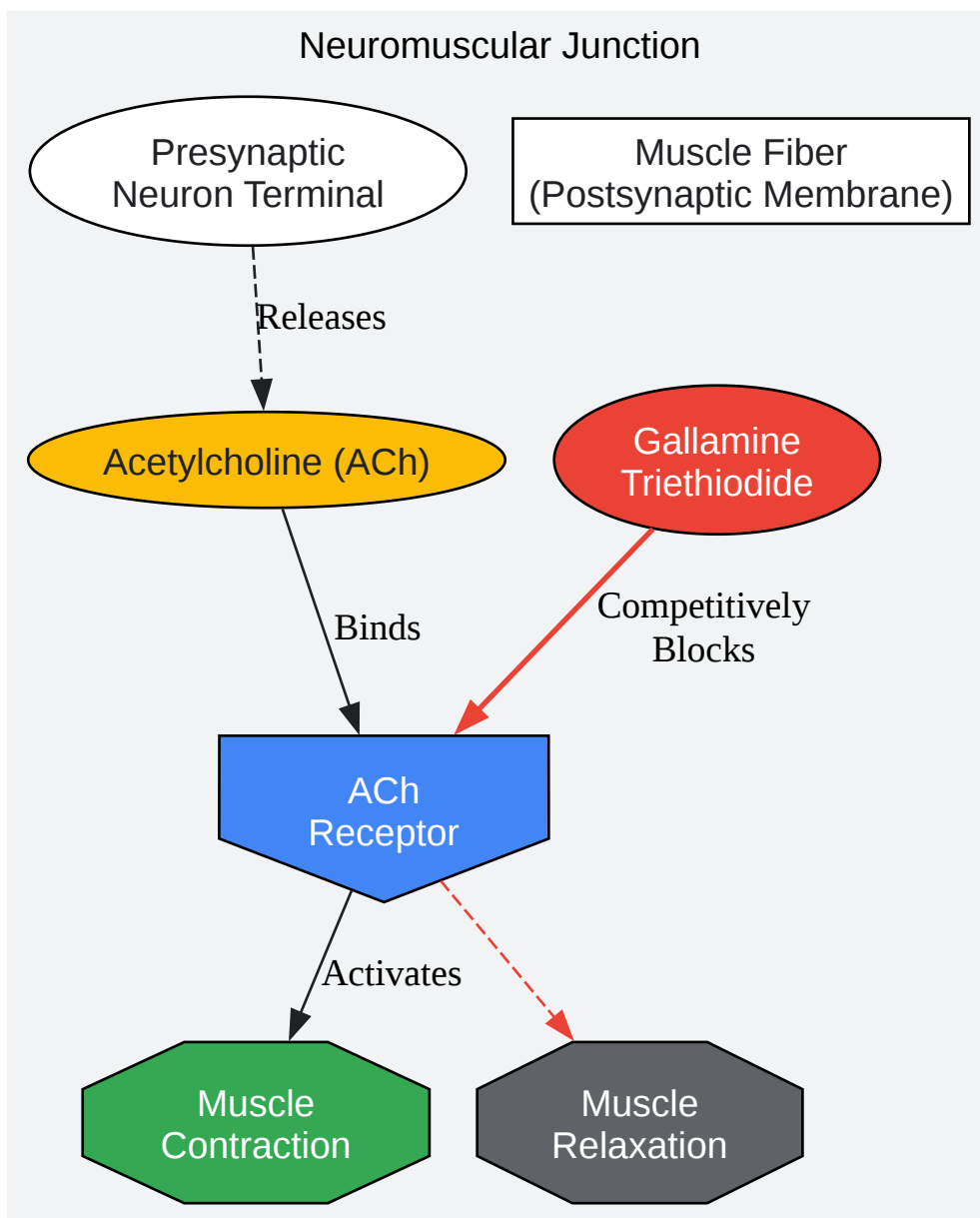
Visualizations

Diagram 1: Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **gallamine triethiodide** stock solution.

Diagram 2: Mechanism of Action of **Gallamine Triethiodide**

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Caption: **Gallamine triethiodide** competitively blocks acetylcholine receptors.

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